

Introduction: The Strategic Importance of Functionalized Anilines in Modern Drug Discovery

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Compound of Interest

Compound Name: 3-Chloro-4-(2-methylpropoxy)aniline

CAS No.: 5493-76-5

Cat. No.: B3144295

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In the landscape of medicinal chemistry, substituted anilines are a cornerstone class of intermediates, providing a versatile scaffold for the synthesis of a vast array of bioactive molecules.[1] Their utility spans pharmaceuticals, agrochemicals, and advanced materials. The specific compound, **3-Chloro-4-(2-methylpropoxy)aniline** (also known as 3-chloro-4-isobutoxyaniline), presents a unique combination of structural features that make it a valuable building block for drug development professionals.

The strategic placement of a chlorine atom at the 3-position and an isobutoxy group at the 4-position on the aniline ring imparts specific electronic and steric properties. The chloro group, being electron-withdrawing, can influence the pKa of the amine and provide a potential vector for halogen bonding or metabolic blocking.[2] Conversely, the isobutoxy group is a moderately lipophilic moiety that can enhance the compound's ability to cross cellular membranes, potentially improving the pharmacokinetic profile of derivative molecules.[1] This guide provides a comprehensive overview of a robust synthetic pathway for **3-Chloro-4-(2-methylpropoxy)aniline**, detailed protocols for its characterization, and an exploration of its

application as a key intermediate in the synthesis of targeted therapeutics, such as kinase inhibitors.[3]

Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical properties of the intermediate is fundamental to its successful application in multi-step synthesis.

Property	Value	Reference
CAS Number	5493-76-5	
Molecular Formula	C ₁₀ H ₁₄ ClNO	
Molecular Weight	199.68 g/mol	
Appearance	Typically a solid, may be a pale yellow or brown liquid	
Synonyms	3-chloro-4-isobutoxyaniline	
InChI Key	TXBJPPNVNUGOMN-UHFFFAOYSA-N	

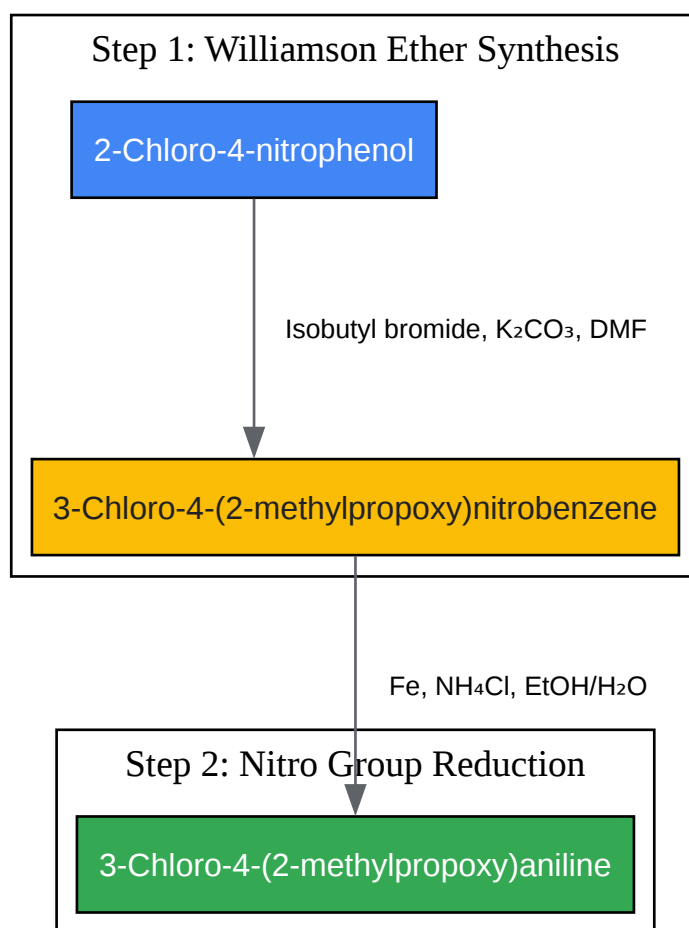
Predicted Spectroscopic Data

While experimental spectra for this specific molecule are not widely published, a reliable prediction of its key spectroscopic features can be made based on the analysis of analogous compounds.[1]

Spectroscopic Technique	Predicted Data
^1H NMR	Aromatic protons (~6.5-7.0 ppm), Amine protons (broad singlet, ~3.5-4.5 ppm), Methylene protons of isobutoxy group ($-\text{CH}_2-$, ~3.8 ppm, doublet), Methine proton of isobutoxy group ($-\text{CH}-$, ~2.0 ppm, multiplet), Methyl protons of isobutoxy group ($-\text{CH}_3$, ~1.0 ppm, doublet).
^{13}C NMR	Six distinct aromatic carbon signals, four signals corresponding to the isobutoxy group carbons.
Mass Spectrometry (MS)	Molecular ion peak (M^+) corresponding to the molecular weight (199.68), with a characteristic $\text{M}+2$ isotope pattern for the single chlorine atom.
Infrared (IR)	Characteristic peaks for N-H stretching of the primary amine (~3300-3500 cm^{-1}), C-O-C stretching of the ether (~1200-1250 cm^{-1}), and C-Cl stretching (~700-800 cm^{-1}).

Proposed Synthetic Pathway and Protocols

A plausible and efficient synthesis of **3-Chloro-4-(2-methylpropoxy)aniline** can be achieved via a two-step process starting from the readily available 2-chloro-4-nitrophenol. This pathway involves a Williamson ether synthesis followed by the chemical reduction of the nitro group.^[1] This strategy is widely adopted for the synthesis of substituted anilines due to its high yields and operational simplicity.



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*Overall synthetic workflow for **3-Chloro-4-(2-methylpropoxy)aniline**.*

Protocol 1: Synthesis of 3-Chloro-4-(2-methylpropoxy)nitrobenzene

Objective: To introduce the 2-methylpropoxy (isobutoxy) group via a Williamson ether synthesis.

Rationale: This reaction proceeds via an S_N2 mechanism where the phenoxide, generated in situ by a base, acts as a nucleophile, attacking the primary carbon of isobutyl bromide. Potassium carbonate (K₂CO₃) is a suitable base as it is strong enough to deprotonate the phenol but mild enough to avoid side reactions. Dimethylformamide (DMF) is an excellent polar aprotic solvent for this reaction, facilitating the dissolution of the reagents and promoting the S_N2 pathway.

Methodology:

- **Setup:** To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 2-chloro-4-nitrophenol (1.0 eq), potassium carbonate (1.5 eq), and DMF.
- **Reagent Addition:** Stir the mixture at room temperature for 15 minutes. Add isobutyl bromide (1.2 eq) dropwise to the suspension.
- **Reaction:** Heat the reaction mixture to 80-90 °C and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting phenol is consumed.
- **Workup:** After completion, cool the reaction mixture to room temperature. Pour the mixture into a beaker containing cold water, which will precipitate the product.
- **Isolation:** Filter the solid precipitate, wash thoroughly with water to remove inorganic salts and residual DMF, and dry under vacuum.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to afford pure 3-chloro-4-(2-methylpropoxy)nitrobenzene.

Protocol 2: Synthesis of 3-Chloro-4-(2-methylpropoxy)aniline

Objective: To reduce the nitro group of the intermediate to a primary amine.

Rationale: The reduction of an aromatic nitro group is a common and critical transformation. While various methods exist (e.g., catalytic hydrogenation), reduction using iron powder in the presence of an electrolyte like ammonium chloride (NH_4Cl) in a mixed solvent system is a classic, cost-effective, and highly efficient method.^{[4][5]} The iron acts as the reducing agent, being oxidized in the process, while the ethanol/water mixture provides a suitable medium for the reaction.

Methodology:

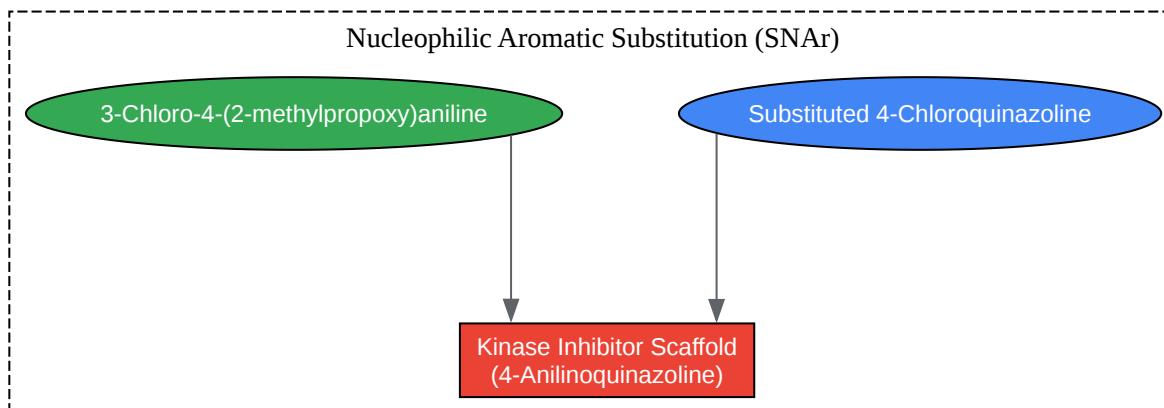
- **Setup:** To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add the 3-chloro-4-(2-methylpropoxy)nitrobenzene (1.0 eq), iron powder (3.0-4.0 eq), and

ammonium chloride (0.5 eq).

- Solvent Addition: Add a mixture of ethanol and water (e.g., 4:1 v/v).
- Reaction: Heat the mixture to reflux (approximately 80 °C) with vigorous stirring. The reaction is typically exothermic and should be monitored. Maintain reflux for 2-4 hours, or until TLC analysis indicates complete consumption of the starting material.
- Workup: After cooling, filter the reaction mixture through a pad of celite to remove the iron salts. Wash the celite pad with ethanol.
- Extraction: Concentrate the filtrate under reduced pressure to remove the ethanol. Add water and ethyl acetate to the residue. Basify the aqueous layer with a saturated solution of sodium bicarbonate (NaHCO_3) to a $\text{pH} > 7$.
- Isolation: Separate the organic layer. Extract the aqueous layer twice more with ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure to yield the crude aniline.
- Purification: The product can be purified by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to afford the final **3-Chloro-4-(2-methylpropoxy)aniline**.^[6]

Application in the Synthesis of Kinase Inhibitors

Functionalized anilines are pivotal in the synthesis of modern kinase inhibitors, often forming the core structure that anchors the molecule within the ATP-binding pocket of the target enzyme.^{[3][7]} **3-Chloro-4-(2-methylpropoxy)aniline** is an ideal intermediate for coupling with heterocyclic systems, such as quinazolines, to form potent inhibitors. For instance, in the synthesis of drugs like Lapatinib and Gefitinib, an aniline derivative is coupled to a 4-chloroquinazoline core via a nucleophilic aromatic substitution ($\text{S}_\text{N}\text{Ar}$) reaction.^{[7][8]}



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Application in forming a 4-anilinoquinazoline kinase inhibitor core.

This S_NAr reaction is highly effective, where the nucleophilic aniline displaces the chlorine atom at the C4 position of the quinazoline ring, a position activated towards nucleophilic attack by the adjacent ring nitrogens.[8] The specific substituents on the aniline, in this case, the chloro and isobutoxy groups, are crucial for modulating the final compound's binding affinity, selectivity, and pharmacokinetic properties.

Quality Control and Analytical Protocols

Ensuring the purity and identity of the synthesized intermediate is critical before its use in subsequent synthetic steps, as impurities can lead to side reactions and complicate purification.[9] High-Performance Liquid Chromatography (HPLC) is the recommended method for purity analysis.

Protocol 3: HPLC Purity Analysis

Objective: To determine the purity of synthesized **3-Chloro-4-(2-methylpropoxy)aniline**.

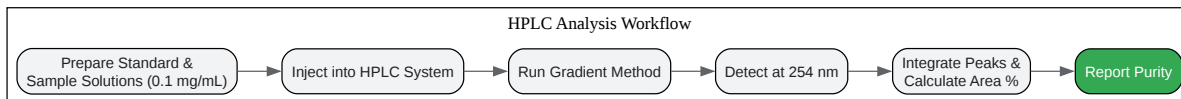
Rationale: A reverse-phase HPLC (RP-HPLC) method using a C18 column is highly effective for separating non-polar to moderately polar organic molecules like substituted anilines from

potential impurities.[9] Gradient elution allows for the efficient separation of compounds with a range of polarities.

Parameter	Recommended Condition
Column	C18, 4.6 x 250 mm, 5 µm particle size
Mobile Phase	A: Water (with 0.1% TFA or Formic Acid) B: Acetonitrile (with 0.1% TFA or Formic Acid)
Gradient	Start with 30% B, ramp to 95% B over 20 minutes, hold for 5 minutes.
Flow Rate	1.0 mL/min
Detection	UV at 254 nm
Injection Volume	10 µL
Column Temperature	30 °C

Methodology:

- **Standard Preparation:** Accurately weigh and dissolve a reference standard of **3-Chloro-4-(2-methylpropoxy)aniline** in the mobile phase (initial conditions) to prepare a stock solution of 1 mg/mL. Prepare a working standard of 0.1 mg/mL by further dilution.
- **Sample Preparation:** Prepare the synthesized sample to be analyzed at a concentration of approximately 0.1 mg/mL in the mobile phase.
- **Chromatographic Run:** Inject the standard and sample solutions into the HPLC system and run the gradient method.
- **Data Analysis:** Determine the purity of the sample by calculating the area percentage of the main peak relative to the total peak area in the chromatogram.[9] The identity of the peak can be confirmed by comparing its retention time to that of the reference standard.



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Workflow for HPLC purity analysis.

Troubleshooting and Stability Considerations

Aniline derivatives can be susceptible to degradation, particularly oxidation, which often results in discoloration (darkening) of the material.

Problem	Potential Cause	Recommended Solution	Reference
Product Discoloration	Oxidation due to exposure to air and/or light.	Store the final product under an inert atmosphere (e.g., nitrogen or argon) in a sealed, amber-colored vial at reduced temperatures.	
Low Yield in Reduction Step	Incomplete reaction; deactivation of iron surface.	Ensure vigorous stirring; briefly acid-wash the iron powder before use to activate the surface.	[4]
Inconsistent HPLC Results	On-column degradation or instability in an acidic mobile phase.	Use a mobile phase with a neutral pH buffer if instability is observed. Analyze samples promptly after preparation.	[10]
Side Products in Ether Synthesis	Competitive N-alkylation if starting from the corresponding aminophenol.	The proposed route (etherification of nitrophenol followed by reduction) avoids this issue by having the nitro group present instead of the amine during alkylation.	[11]

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